

Application Notes and Protocols for TAK-960 in Animal Studies

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Compound of Interest

Compound Name: TAK-960 hydrochloride

Cat. No.: B560032

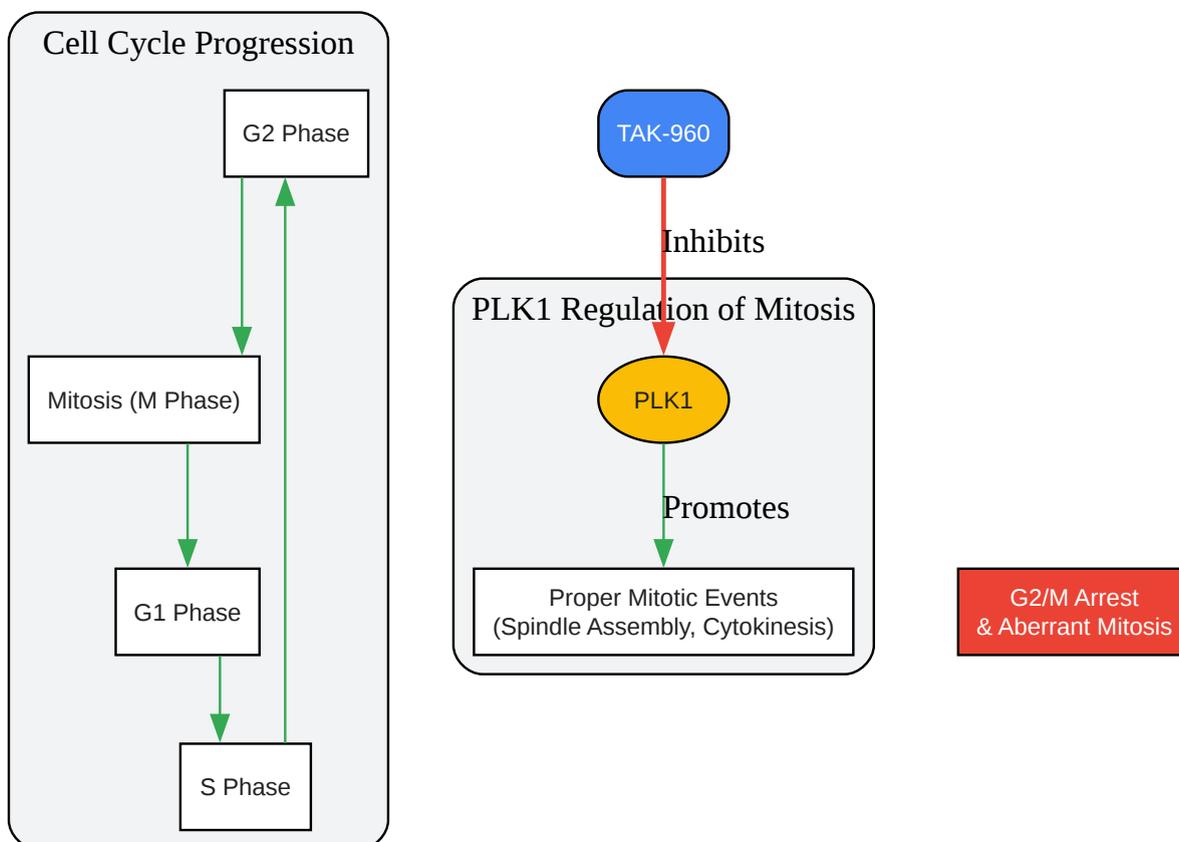
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Introduction

TAK-960 is a potent and selective, orally bioavailable inhibitor of Polo-like kinase 1 (PLK1).[1][2][3] PLK1 is a key regulator of several crucial processes during mitosis, and its overexpression has been observed in various human cancers, making it an attractive target for anticancer therapy.[2][3] TAK-960 has demonstrated broad-spectrum antitumor activity in preclinical models and has been evaluated in clinical trials for patients with advanced cancers.[3][4] These application notes provide detailed protocols for the preparation and administration of TAK-960 for in vivo animal studies, intended for researchers, scientists, and drug development professionals.

Mechanism of Action

TAK-960 functions as an ATP-competitive inhibitor of PLK1.[5][6] Inhibition of PLK1 by TAK-960 disrupts normal mitotic progression, leading to cell cycle arrest in the G2/M phase and the formation of aberrant "polo" mitosis morphology.[1][3] A key pharmacodynamic biomarker of TAK-960 activity is the increased phosphorylation of histone H3 (pHH3).[1][3][4]



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Diagram 1: Simplified signaling pathway of TAK-960 action.

Physicochemical Properties of TAK-960

A summary of the key physicochemical properties of TAK-960 is provided below.

Property	Value
Molecular Weight	561.6 g/mol [1]
CAS Number	1137868-52-0[1]
Appearance	White to off-white solid[7]
Solubility	DMSO: 13 mg/mL (23.14 mM)[1]Ethanol: 3 mg/mL[1]Water: Insoluble[1]
Chemical Name	4-[(9-cyclopentyl-7,7-difluoro-5-methyl-6-oxo-6,7,8,9-tetrahydro-5H-pyrimido[4,5-b][1][4]diazepin-2-yl)amino]-2-fluoro-5-methoxy-N-(1-methylpiperidin-4-yl)benzamide[3][4]

Experimental Protocols

The following protocols are provided for the preparation of TAK-960 for oral administration in animal studies. The choice of formulation will depend on the specific experimental requirements.

Protocol 1: Preparation of TAK-960 Suspension (for Oral Gavage)

This protocol is based on formulations used in published preclinical studies and is suitable for routine oral administration.[4]

Materials:

- TAK-960 powder
- 0.5% (w/v) Methylcellulose (MC) in sterile water
- Sterile conical tubes (e.g., 15 mL or 50 mL)
- Mortar and pestle (optional, for aiding dispersion)
- Magnetic stirrer and stir bar or vortex mixer

- Calibrated oral gavage needles

Procedure:

- Calculate the required amount of TAK-960 and vehicle. The amount will depend on the desired dose (e.g., mg/kg), the dosing volume (e.g., 10 mL/kg), and the number and weight of the animals.
- Weigh the precise amount of TAK-960 powder.
- Prepare the 0.5% methylcellulose vehicle. This should be prepared in advance by slowly adding methylcellulose powder to sterile water while stirring continuously until fully dissolved.
- Suspend the TAK-960.
 - Place the weighed TAK-960 powder into a sterile conical tube.
 - Add a small volume of the 0.5% MC vehicle to the powder to create a paste. This can be facilitated by gentle trituration with a sterile pestle if necessary.
 - Gradually add the remaining volume of the 0.5% MC vehicle while continuously vortexing or stirring to ensure a homogenous suspension.
- Maintain suspension homogeneity. It is crucial to keep the suspension well-mixed during dosing to ensure each animal receives the correct dose. This can be achieved by gentle stirring with a magnetic stirrer or by vortexing the suspension before drawing each dose.
- Administration. Administer the suspension to the animals via oral gavage using a calibrated gavage needle appropriate for the animal's size.

Protocol 2: Preparation of TAK-960 Solution (for Oral Gavage)

This protocol provides a method for preparing a clear solution of TAK-960. It is important to note that for dosing periods longer than two weeks, this formulation should be used with caution.

Materials:

- TAK-960 powder
- Dimethyl sulfoxide (DMSO), fresh and anhydrous
- Polyethylene glycol 300 (PEG300)
- Tween-80
- Sterile saline (0.9% NaCl)
- Sterile conical tubes

Procedure:

- Prepare a stock solution of TAK-960 in DMSO. For example, to prepare a 16.7 mg/mL stock solution, dissolve the appropriate amount of TAK-960 in DMSO.
- Formulate the final solution. The following steps should be performed in the order listed, ensuring the solution is mixed thoroughly after each addition. For a final working solution with a volume of 1 mL:
 - Start with 400 μ L of PEG300.
 - Add 100 μ L of the TAK-960 DMSO stock solution and mix until uniform.
 - Add 50 μ L of Tween-80 and mix thoroughly.
 - Add 450 μ L of sterile saline to reach the final volume of 1 mL.
- Administration. Administer the solution to the animals via oral gavage.

Dosage and Administration in Preclinical Models

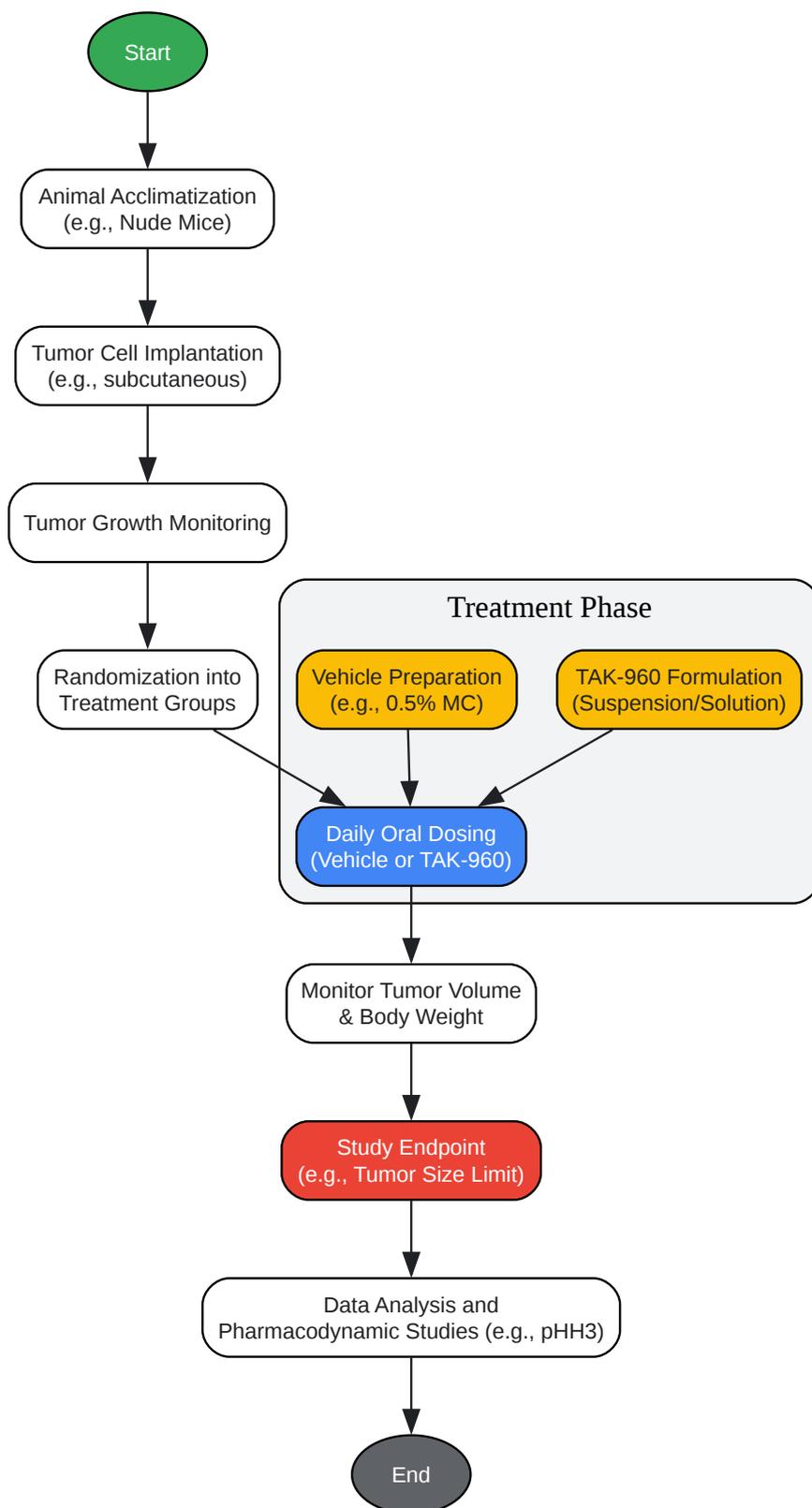
TAK-960 has been evaluated in various xenograft models using different dosing regimens. The table below summarizes some of the reported dosages and schedules.

Animal Model	Cell Line	Route of Administration	Dosage	Dosing Schedule
Nude Mice	HCT116 (colorectal)	Oral	10 mg/kg	Once daily for 14 days
Nude Mice	PC-3 (prostate)	Oral	10 mg/kg	Once daily for 14 days
Nude Mice	BT474 (breast)	Oral	10 mg/kg	Once daily for 14 days
Nude Mice	A549 (lung)	Oral	10 mg/kg	Once daily for 14 days
Nude Mice	NCI-H1299 (lung)	Oral	10 mg/kg	Once daily for 14 days
Nude Mice	NCI-H1975 (lung)	Oral	10 mg/kg	Once daily for 14 days
Nude Mice	A2780 (ovary)	Oral	10 mg/kg	Once daily for 14 days
SCID Mice	MV4-11 (leukemia)	Oral	10 mg/kg	Once daily for 14 days
NOD/SCID Mice	MV4-11luc (leukemia)	Oral	7.5 mg/kg	Once daily for 9 consecutive days
Nude Mice	HT-29 (colorectal)	Oral	5, 10, and 30 mg/kg	Single dose for PK/PD analysis

Data extracted from Hikichi et al., 2012.[4][8]

Experimental Workflow

The following diagram outlines a typical workflow for an in vivo efficacy study using TAK-960.



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Diagram 2: General workflow for a TAK-960 in vivo efficacy study.

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